

# An In-depth Technical Guide to 3-(3,5-dimethylphenyl)propan-1-amine

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## Compound of Interest

Compound Name: 3,5-Dimethyl-  
benzenepropanamine

CAS No.: 142332-82-9

Cat. No.: B3102759

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 3-(3,5-dimethylphenyl)propan-1-amine, a substituted phenethylamine derivative. In the absence of extensive published data on this specific molecule, this document synthesizes information from structurally related compounds and established chemical principles to offer a robust resource for research and development.

## Nomenclature and Structural Elucidation

The correct and systematic name for the compound with the common name **3,5-Dimethyl-benzenepropanamine**, as dictated by the International Union of Pure and Applied Chemistry (IUPAC), is 3-(3,5-dimethylphenyl)propan-1-amine. Its unique Chemical Abstracts Service (CAS) Registry Number is 142332-82-9.

The structure consists of a propane-1-amine chain attached to a benzene ring at the third carbon. The benzene ring is substituted with two methyl groups at the 3 and 5 positions relative to the propylamino substituent.

## Physicochemical Properties: A Predictive Analysis

Due to the limited availability of experimentally determined data, the physicochemical properties of 3-(3,5-dimethylphenyl)propan-1-amine have been predicted using established computational models and by drawing comparisons with analogous compounds. These predictions are crucial for anticipating its behavior in various experimental and physiological settings.

| Property             | Predicted Value                                                                     | Method/Source                        |
|----------------------|-------------------------------------------------------------------------------------|--------------------------------------|
| Molecular Formula    | C <sub>11</sub> H <sub>17</sub> N                                                   | -                                    |
| Molecular Weight     | 163.26 g/mol                                                                        | -                                    |
| Boiling Point        | Approx. 240-260 °C                                                                  | Based on related phenylpropanamines  |
| Melting Point        | Not readily predictable                                                             | -                                    |
| LogP (Octanol/Water) | Approx. 2.5 - 3.5                                                                   | QSAR models for phenethylamines[1]   |
| pKa (of amine)       | Approx. 10.0 - 10.5                                                                 | Based on typical primary alkylamines |
| Solubility           | Sparingly soluble in water, soluble in organic solvents (e.g., ethanol, chloroform) | General amine properties             |

Note: These values are estimations and should be confirmed by experimental analysis.

## Proposed Synthesis Protocol

While a specific, peer-reviewed synthesis for 3-(3,5-dimethylphenyl)propan-1-amine is not readily available in the literature, a plausible and efficient synthetic route can be designed

based on the well-established method of reductive amination.<sup>[2][3][4]</sup> This approach offers high yields and good functional group tolerance.

The proposed synthesis involves a two-step, one-pot reaction starting from the corresponding aldehyde, 3-(3,5-dimethylphenyl)propanal.

## Experimental Protocol: Reductive Amination

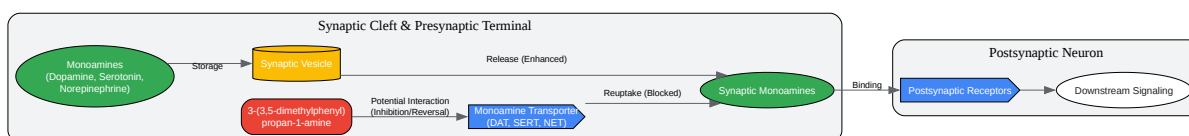
Materials:

- 3-(3,5-dimethylphenyl)propanal
- Ammonia (or a source like ammonium chloride)
- A mild reducing agent (e.g., sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) or sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ))<sup>[3][4]</sup>
- Methanol or Ethanol
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Diethyl ether or other suitable extraction solvent
- Hydrochloric acid (for salt formation and purification, if desired)

Procedure:

- **Imine Formation:** Dissolve 3-(3,5-dimethylphenyl)propanal in methanol. Add a solution of ammonia in methanol (or ammonium chloride). Stir the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the formation of the intermediate imine.
- **Reduction:** Once imine formation is significant, carefully add sodium cyanoborohydride or sodium triacetoxyborohydride in portions to the reaction mixture. The use of these milder reducing agents is critical as they selectively reduce the imine in the presence of the starting aldehyde.<sup>[3]</sup>

- **Work-up:** After the reaction is complete (as indicated by TLC or GC-MS), quench the reaction by adding water. Remove the methanol under reduced pressure.
- **Extraction:** Extract the aqueous residue with diethyl ether. Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude 3-(3,5-dimethylphenyl)propan-1-amine. Further purification can be achieved by vacuum distillation or by converting the amine to its hydrochloride salt, recrystallizing, and then liberating the free base.



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*Hypothesized interaction with monoaminergic systems.*

## Conclusion and Future Directions

3-(3,5-dimethylphenyl)propan-1-amine represents an under-explored area within the vast chemical space of substituted phenethylamines. This technical guide provides a foundational understanding of its nomenclature, predicted properties, a plausible synthetic route, and an inferred pharmacological profile.

For researchers and drug development professionals, this compound offers an opportunity to investigate novel structure-activity relationships within the phenethylamine class. Future research should focus on the experimental validation of the predicted physicochemical properties, the optimization of the proposed synthesis, and a thorough in vitro and in vivo characterization of its pharmacological effects on monoaminergic systems. Such studies will be

crucial in determining its potential as a research tool or a lead compound for therapeutic development.

## References

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